

Application Notes and Protocols for 5-Chloro-2,3-pyridinediol

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Compound of Interest

Compound Name: 5-Chloro-2,3-pyridinediol

Cat. No.: B1584850

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Introduction

5-Chloro-2,3-pyridinediol is a halogenated pyridine derivative of significant interest in medicinal chemistry and drug development. Its structural features make it a valuable building block for the synthesis of novel compounds with potential therapeutic applications. As with any specialized chemical reagent, a thorough understanding of its properties and the implementation of precise handling and storage procedures are paramount to ensure the safety of laboratory personnel, the integrity of the compound, and the reproducibility of experimental results.

These application notes provide a comprehensive guide to the safe handling and storage of **5-Chloro-2,3-pyridinediol**, drawing upon its known chemical properties and established best practices for similar halogenated aromatic compounds. The protocols outlined herein are designed to be self-validating, emphasizing the rationale behind each procedural step to foster a culture of safety and scientific rigor.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **5-Chloro-2,3-pyridinediol** is essential for its appropriate handling. This data informs risk assessment and the selection of proper laboratory controls.

Property	Value	Source
CAS Number	53233-89-9	[PubChem][1]
Molecular Formula	C ₅ H ₄ ClNO ₂	[PubChem][1]
Molecular Weight	145.54 g/mol	[ChemBK][2]
Appearance	Solid (form may vary)	General
Melting Point	295 °C (decomposes)	[ChemBK][2]
Solubility	Soluble in water	[ChemBK][2]

Hazard Identification and Safety Precautions

5-Chloro-2,3-pyridinediol is classified as an irritant. Adherence to the following safety protocols is mandatory to mitigate risks associated with its handling.

GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[3]
- P264: Wash hands and exposed skin thoroughly after handling.[3]
- P271: Use only outdoors or in a well-ventilated area.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.[3]

Engineering Controls

The primary defense against exposure is the use of robust engineering controls. The high melting point of **5-Chloro-2,3-pyridinediol** suggests it is a solid at room temperature, making dust inhalation a primary concern during handling of the powdered form.

- Fume Hood: All weighing and handling of solid **5-Chloro-2,3-pyridinediol**, as well as the preparation of its solutions, must be conducted in a certified chemical fume hood. This is crucial to prevent the inhalation of airborne particulates and potential vapors, especially if the compound is heated.
- Ventilation: Ensure the laboratory is well-ventilated to maintain air quality and prevent the accumulation of any potential vapors.[3]

Personal Protective Equipment (PPE)

The use of appropriate PPE is non-negotiable when handling **5-Chloro-2,3-pyridinediol**. [3]

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and airborne particles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or perforation before use.
- Protective Clothing: A lab coat should be worn to protect street clothes and skin from contamination.
- Respiratory Protection: For situations with a higher risk of aerosolization or if engineering controls are not sufficient, a NIOSH-approved respirator may be necessary.

Detailed Handling Protocols

The following step-by-step protocols are designed to guide researchers through the safe handling of **5-Chloro-2,3-pyridinediol** from receipt to disposal.

Receiving and Initial Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.
- Log the compound into the laboratory's chemical inventory system.

Weighing and Aliquoting

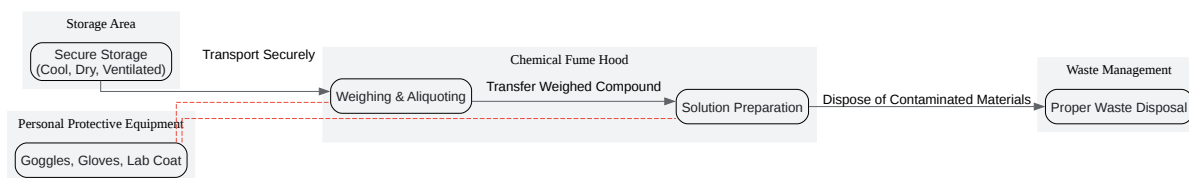
The process of weighing solid **5-Chloro-2,3-pyridinediol** presents a significant risk of generating airborne dust.

- Preparation: Don all required PPE and ensure the chemical fume hood is functioning correctly.
- Work Surface: Place a weigh boat or appropriate container on an analytical balance inside the fume hood.
- Transfer: Carefully transfer the desired amount of **5-Chloro-2,3-pyridinediol** from the stock container to the weigh boat using a clean spatula. Avoid any actions that could create dust clouds.
- Closure: Tightly seal the stock container immediately after use.
- Cleaning: Decontaminate the spatula and any other tools used. Clean the balance and the surrounding work area within the fume hood.

Solution Preparation

Given its solubility in water, aqueous solutions are a common application for **5-Chloro-2,3-pyridinediol**.

- **Solvent Addition:** In the fume hood, add the weighed solid to a suitable reaction vessel. Slowly add the desired solvent (e.g., deionized water) to the solid.
- **Dissolution:** Gently swirl or stir the mixture to facilitate dissolution. Avoid vigorous shaking that could cause splashing.
- **Labeling:** Clearly label the vessel containing the solution with the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.



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Caption: Workflow for handling **5-Chloro-2,3-pyridinediol**.

Storage Procedures

Proper storage is critical to maintaining the stability and purity of **5-Chloro-2,3-pyridinediol** and to prevent accidental exposure or reaction.

General Storage Conditions

- **Location:** Store in a cool, dry, and well-ventilated area.^[4]
- **Container:** Keep the container tightly closed to prevent contamination and potential sublimation.^[4]

- Light: While specific data on photosensitivity is not readily available, it is good practice to store the compound away from direct sunlight.

Incompatible Materials

To prevent hazardous reactions, store **5-Chloro-2,3-pyridinediol** away from:

- Strong Oxidizing Agents: As a general precaution for organic compounds, avoid storage with strong oxidizers.[5]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

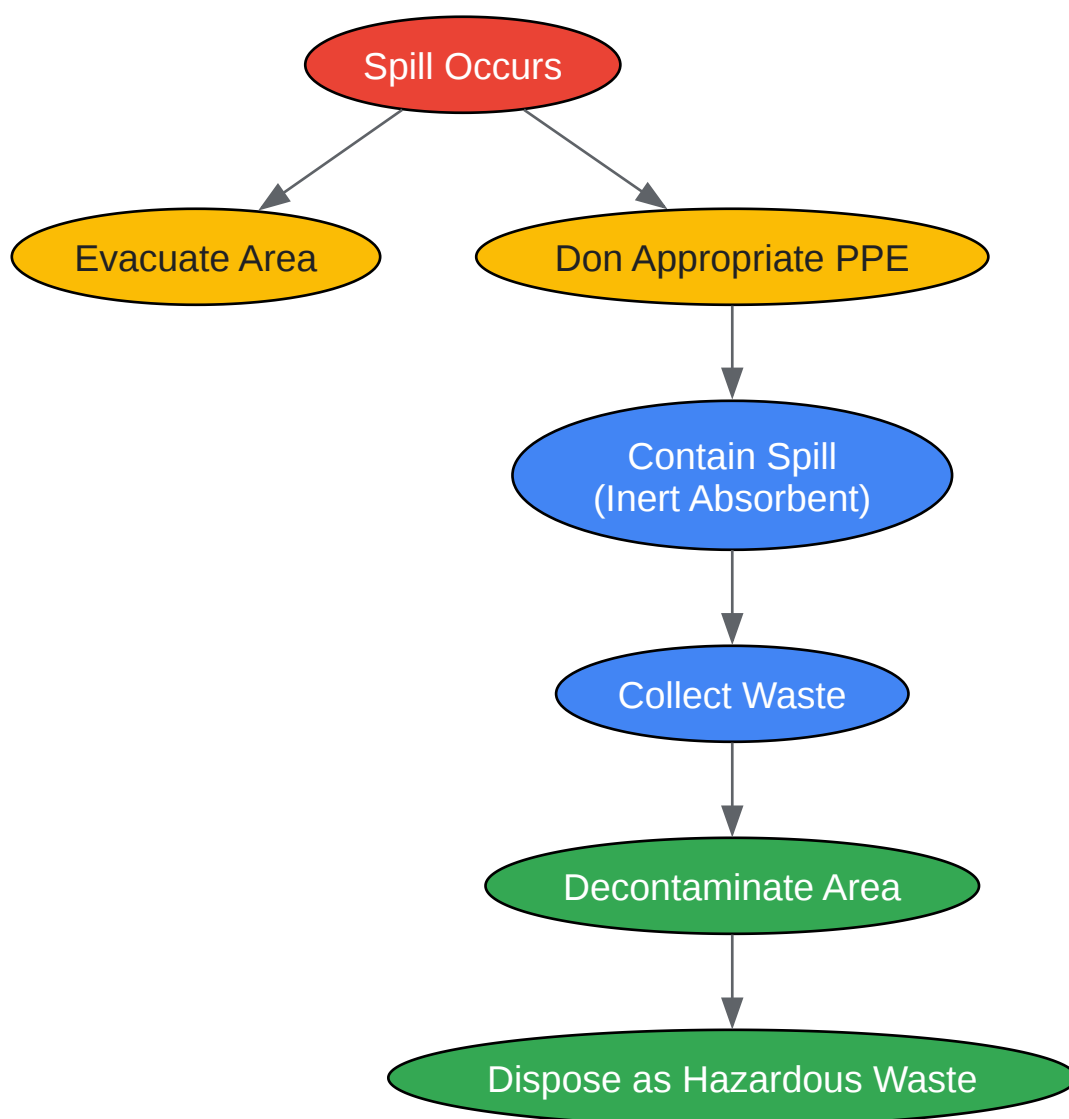
First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4]
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.[4]

Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collection: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste disposal. Avoid creating dust.

- Decontamination: Clean the spill area with a suitable decontaminating solution, followed by a thorough wash with soap and water.
- Disposal: Dispose of the sealed container and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.



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Caption: Emergency response plan for a spill.

Waste Disposal

All waste containing **5-Chloro-2,3-pyridinediol**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all institutional, local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in regular trash.

Conclusion

The protocols and information provided in these application notes are intended to establish a foundation for the safe and effective use of **5-Chloro-2,3-pyridinediol** in a research setting. The causality behind these procedures is rooted in the known hazards of this compound and the established principles of laboratory safety. By adhering to these guidelines, researchers can minimize risks and ensure the integrity of their work. It is imperative that all personnel handling this compound are thoroughly trained on these procedures and have access to the most current safety information.

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